

# Comparative analysis of 4-Fluorocinnamic acid and cinnamic acid

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## Compound of Interest

Compound Name: 4-Fluorocinnamic acid

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An Objective Comparison of **4-Fluorocinnamic Acid** and Cinnamic Acid for Researchers

## Introduction

Cinnamic acid, a naturally occurring aromatic carboxylic acid, and its fluorinated analog, **4-Fluorocinnamic acid**, are pivotal compounds in medicinal chemistry and materials science.[1][2][3] Cinnamic acid is found in various plants and is known for its role in the biosynthesis of many natural products, as well as its applications in the flavor, fragrance, and pharmaceutical industries.[2][4][5] The strategic addition of a fluorine atom to the cinnamic acid scaffold, creating **4-Fluorocinnamic acid**, significantly alters its physicochemical and biological properties.[6] This modification can enhance metabolic stability, cell permeability, and overall biological potency, making it a compound of great interest for drug development.[6][7]

This guide provides a detailed comparative analysis of these two compounds, supported by experimental data, to assist researchers, scientists, and drug development professionals in their work.

## Data Presentation: Physicochemical Properties

The introduction of a highly electronegative fluorine atom at the para-position of the phenyl ring in cinnamic acid induces notable changes in its physical and chemical characteristics. Fluorine's electron-withdrawing effect can influence acidity (pKa) and lipophilicity (logP), which are critical parameters for predicting a drug's behavior in a biological system.[6]

Property	Cinnamic Acid	4-Fluorocinnamic Acid
IUPAC Name	(E)-3-Phenylprop-2-enoic acid[4]	(E)-3-(4-fluorophenyl)prop-2-enoic acid[8]
CAS Number	140-10-3[4]	459-32-5[9]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>2</sub> [4]	C <sub>9</sub> H <sub>7</sub> FO <sub>2</sub> [9][10]
Molecular Weight	148.16 g/mol [4]	166.15 g/mol [3][10]
Appearance	White to off-white crystalline powder[4]	White to off-white crystalline solid/powder[3][9][10]
Melting Point	132 – 136 °C[1][4][11]	207 - 211 °C[3][12]
Boiling Point	300 °C[4][13]	302.6 °C at 760 mmHg[10]
Water Solubility	Slightly soluble (0.4 g/L at 25°C)[2][4][13]	Limited / Slightly soluble[9][10]
Organic Solvents	Soluble in ethanol, acetone, ether[4][13]	Soluble in ethanol, methanol, DMSO[9][10]
Acidity (pKa)	4.44[2][6]	4.43 (Predicted)[6] / 3.99[10]
Lipophilicity (logP)	2.13[6]	1.92 (Calculated)[6][14]

## Comparative Biological Activity

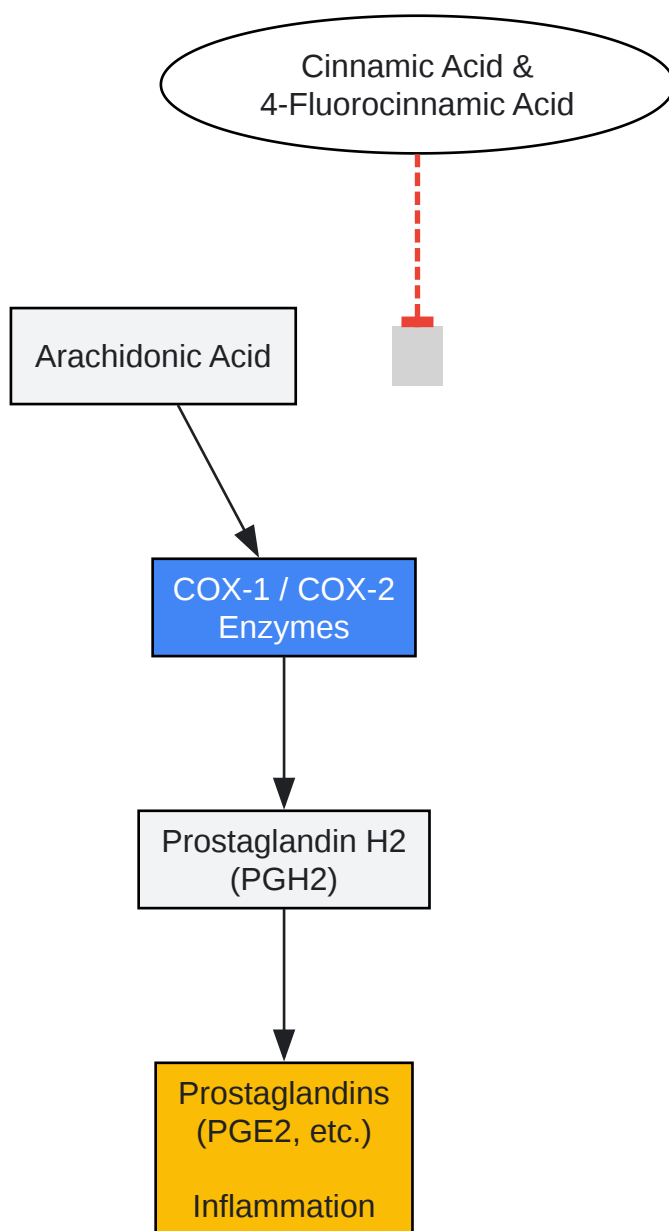
Fluorination is a key strategy in medicinal chemistry to enhance the biological activity of a lead compound.[6] In the case of cinnamic acid, the addition of fluorine has been shown to modulate its antimicrobial and anti-inflammatory properties.[6] Cinnamic acid and its derivatives are known to possess antioxidant, antimicrobial, anticancer, and anti-inflammatory properties.[5][7][11] Fluorination can enhance this activity; for instance, derivatives of **4-fluorocinnamic acid** have demonstrated improved anti-tuberculosis activity when compared to the parent cinnamic acid.[6]

Biological Activity	Cinnamic Acid	4-Fluorocinnamic Acid & Derivatives	Key Findings
Antimicrobial	MIC >5 mM (Various Bacteria)[7]	Enhanced activity, particularly against Mycobacterium tuberculosis[5][6]	The presence of an electron-withdrawing group like fluorine on the phenyl ring generally favors significant anti-TB activity.[5]
Anti-inflammatory	Inhibits pro-inflammatory mediators[7]	Investigated as potential COX inhibitors[6]	Fluorination can enhance potency and selectivity for cyclooxygenase (COX) enzymes.[6]
Anticancer	IC50: 1 - 4.5 mM (Various cell lines)[7]	Serves as a key intermediate for anticancer agents[3]	Fluorine substitutions can enhance metabolic stability and cell permeability, which are desirable properties for anticancer drug candidates.[7]

## Visualizations

### Logical Workflow for Comparative Analysis

The following diagram illustrates a standard workflow for the comparative evaluation of cinnamic acid and its fluorinated analog. This process ensures a comprehensive analysis of their properties and potential applications.



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- To cite this document: BenchChem. [Comparative analysis of 4-Fluorocinnamic acid and cinnamic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107693#comparative-analysis-of-4-fluorocinnamic-acid-and-cinnamic-acid]

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